

Application Notes & Protocols: Utilizing OrchidBle™ for Protein Binding Affinity Assays

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Compound of Interest

Compound Name:	Orchidble
CAS No.:	87530-26-5
Cat. No.:	B8256708

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For Researchers, Scientists, and Drug Development Professionals

Introduction to OrchidBle™ Technology

OrchidBle™ is a novel, fluorescence-based assay system designed for the sensitive and quantitative measurement of protein binding affinity. This technology utilizes a proprietary fluorescent probe that exhibits a significant change in its quantum yield and emission spectrum upon binding to a protein of interest. This change in fluorescence provides a direct readout of the binding event, allowing for the determination of key binding parameters such as the dissociation constant (K_d). The **OrchidBle™** system is highly adaptable for various applications, including screening for inhibitors of protein-protein interactions, characterizing antibody-antigen binding, and validating drug-target engagement.

Principle of the **OrchidBle™** Assay:

The **OrchidBle™** assay is based on the principle of fluorescence enhancement upon binding. The **OrchidBle™** probe, in its unbound state in solution, has a low fluorescence quantum yield. Upon binding to a hydrophobic pocket or a specific site on the target protein, the probe's

rotation is restricted, and it is shielded from solvent quenching, leading to a significant increase in its fluorescence intensity. The magnitude of this fluorescence change is directly proportional to the concentration of the protein-probe complex, allowing for the quantitative determination of binding affinity.

Key Applications

- **Drug Discovery:** High-throughput screening of small molecule libraries to identify inhibitors of protein-protein interactions.
- **Biologics Development:** Characterization of antibody-antigen binding kinetics and affinity.
- **Enzymology:** Studying substrate or inhibitor binding to enzymes.
- **Molecular Biology:** Investigating the interactions of proteins with other macromolecules.

Experimental Protocols

A. Direct Binding Assay to Determine K_d

This protocol describes the determination of the dissociation constant (K_d) for the binding of a protein of interest to the **OrchidBle™** probe.

Materials:

- **OrchidBle™** Probe (lyophilized)
- Assay Buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.4)
- Purified Protein of Interest
- Microplate reader with fluorescence detection capabilities (Excitation/Emission maxima for **OrchidBle™** are 485 nm and 520 nm, respectively)
- Black, flat-bottom 96- or 384-well microplates

Protocol:

- **Reagent Preparation:**

- Reconstitute the lyophilized **OrchidBle™** Probe in DMSO to a stock concentration of 1 mM.
- Prepare a working solution of the **OrchidBle™** Probe by diluting the stock solution in Assay Buffer to a final concentration of 100 nM.
- Prepare a serial dilution of the purified protein of interest in Assay Buffer. The concentration range should span from at least 10-fold below to 10-fold above the expected K_d .
- Assay Setup:
 - In a 96-well microplate, add 50 μ L of the 100 nM **OrchidBle™** Probe working solution to each well.
 - Add 50 μ L of the serially diluted protein solution to the respective wells.
 - Include control wells containing 50 μ L of the **OrchidBle™** Probe working solution and 50 μ L of Assay Buffer (no protein).
- Incubation:
 - Incubate the plate at room temperature for 30 minutes, protected from light, to allow the binding reaction to reach equilibrium.
- Data Acquisition:
 - Measure the fluorescence intensity of each well using a microplate reader with excitation at 485 nm and emission at 520 nm.
- Data Analysis:
 - Subtract the fluorescence intensity of the control wells (probe only) from the fluorescence intensity of the wells containing the protein.
 - Plot the change in fluorescence intensity as a function of the protein concentration.
 - Fit the data to a one-site binding (hyperbola) equation to determine the K_d value.

B. Competitive Binding Assay for Inhibitor Screening

This protocol is designed to screen for and characterize inhibitors that compete with the **OrchidBle™** probe for binding to the target protein.

Materials:

- **OrchidBle™** Probe (1 mM stock in DMSO)
- Assay Buffer
- Purified Protein of Interest
- Test Compounds (potential inhibitors)
- Microplate reader with fluorescence detection

Protocol:

- Reagent Preparation:
 - Prepare a working solution of the **OrchidBle™** Probe at a concentration equal to its K_d value (determined from the direct binding assay) in Assay Buffer.
 - Prepare a working solution of the target protein at a concentration that gives a significant fluorescence signal with the **OrchidBle™** probe (typically 2-3 times the K_d of the probe).
 - Prepare serial dilutions of the test compounds in Assay Buffer.
- Assay Setup:
 - In a microplate, add 25 μ L of the serially diluted test compounds to each well.
 - Add 25 μ L of the target protein working solution to each well.
 - Incubate for 15 minutes at room temperature.
 - Add 50 μ L of the **OrchidBle™** Probe working solution to all wells.

- Include control wells:
 - Maximum Signal: 25 μ L Assay Buffer + 25 μ L Protein + 50 μ L Probe
 - Minimum Signal: 25 μ L Assay Buffer + 25 μ L Assay Buffer + 50 μ L Probe
- Incubation:
 - Incubate the plate at room temperature for 30 minutes, protected from light.
- Data Acquisition:
 - Measure the fluorescence intensity at 520 nm (excitation at 485 nm).
- Data Analysis:
 - Calculate the percent inhibition for each concentration of the test compound.
 - Plot the percent inhibition as a function of the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Data Presentation

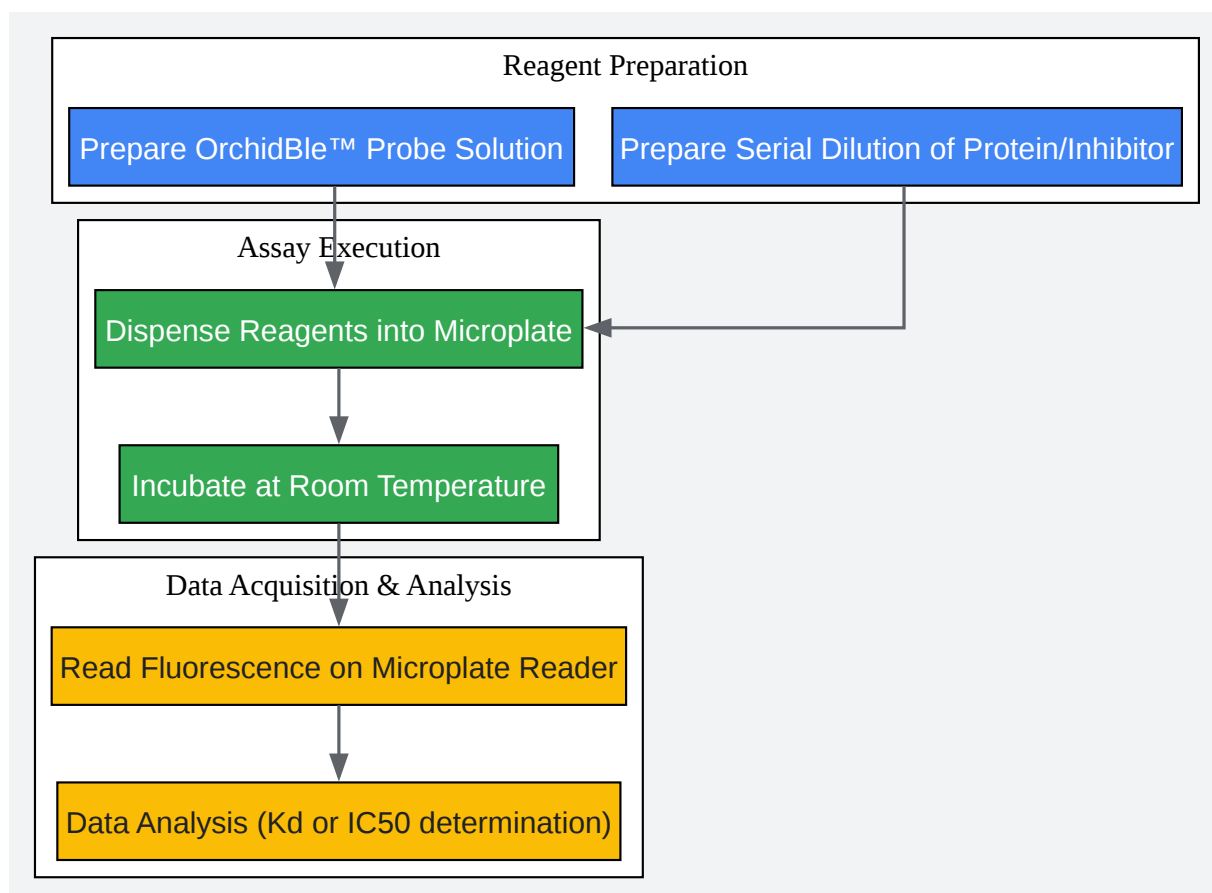
Table 1: Representative Binding Affinity Data for **OrchidBle**[™] Probe with Target Proteins

Target Protein	Dissociation Constant (Kd)	Assay Conditions
Protein Kinase A	25 nM	50 mM Tris, 150 mM NaCl, pH 7.4, 25°C
Carbonic Anhydrase II	150 nM	50 mM Phosphate, 100 mM NaCl, pH 7.0, 25°C
Human Serum Albumin	1.2 μ M	PBS, pH 7.4, 25°C

Table 2: IC₅₀ Values for Inhibitors of Protein Kinase A Determined by **OrchidBle**[™] Competitive Assay

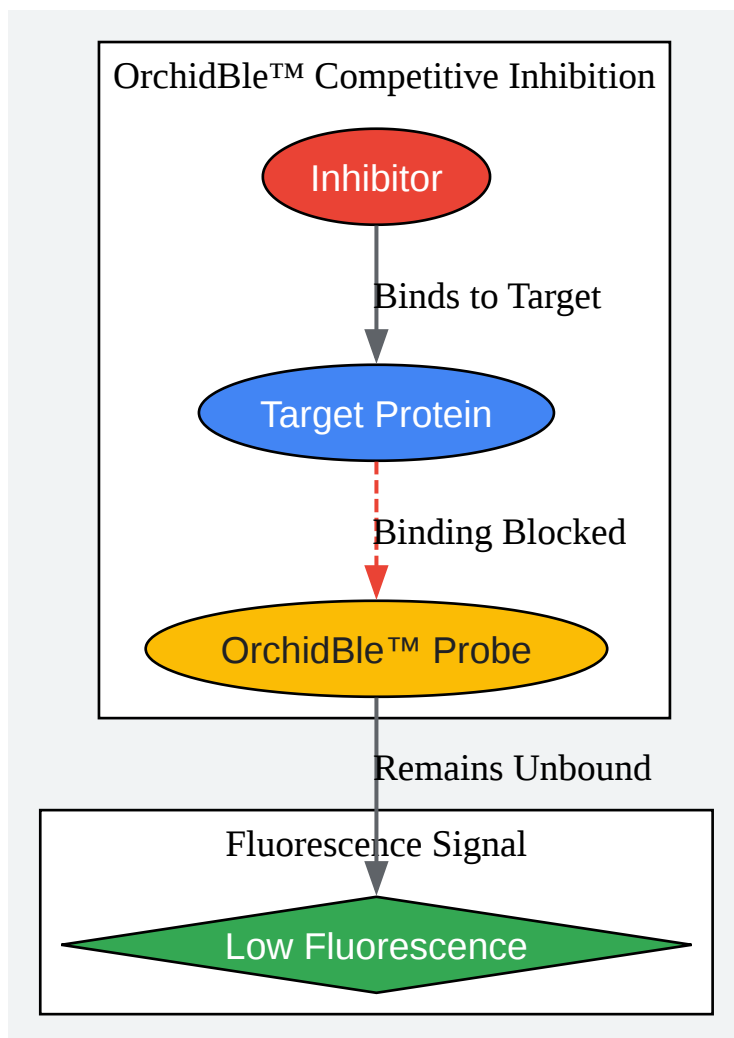
Inhibitor	IC ₅₀
Staurosporine	15 nM
H-89	48 nM
Compound X	250 nM

Visualizations



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Caption: General experimental workflow for **OrchidBle™** binding assays.



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Caption: Mechanism of a competitive binding assay using **OrchidBle™**.

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